

An In-Depth Technical Guide to the Structure and Bonding of Urotropine-d12

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Compound of Interest

Compound Name: *Hexamethylenetetramine-d12*

CAS No.: *23304-08-7*

Cat. No.: *B122582*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Urotropine-d12, also known as **hexamethylenetetramine-d12** or methenamine-d12, is the fully deuterated isotopologue of urotropine. This guide provides a comprehensive technical overview of its molecular structure, chemical bonding, synthesis, and key applications in research and pharmaceutical development. As a Senior Application Scientist, this document synthesizes crystallographic data, spectroscopic principles, and practical synthetic methodologies to offer field-proven insights for professionals working with isotopically labeled compounds.

Molecular Structure and Bonding

Urotropine-d12 possesses a highly symmetrical, cage-like structure analogous to adamantane, belonging to the T_d point group.^[1] This intricate and rigid framework is a cornerstone of its chemical stability and predictable reactivity.

Crystallographic Analysis

While a dedicated neutron diffraction study for urotropine-d12 to precisely determine the C-D bond lengths is not readily available in the public domain, extensive X-ray diffraction studies on its non-deuterated counterpart, urotropine, provide a robust model for its solid-state conformation.^{[2][3]} Urotropine crystallizes in the cubic space group $I43m$.^{[2][3]} The molecule's high T_d symmetry is preserved within the crystal lattice, a unique feature for an organic compound.^{[2][3]}

The structure consists of four nitrogen atoms situated at the vertices of a tetrahedron, bridged by six methylene ($-CD_2-$) groups.^{[4][5]} This arrangement forms a compact, strain-free cage.

Parameter	Value (for Urotropine)	Reference
Space Group	$I43m$	^{[2][3]}
C-N Bond Length	$\sim 1.46 \text{ \AA}$	^[2]
C-H Bond Length	$\sim 1.09 \text{ \AA}$	^[2]
C-N-C Bond Angle	$\sim 107.2^\circ$	
N-C-N Bond Angle	$\sim 113.8^\circ$	

Note: The bond lengths and angles for urotropine-d12 are expected to be very similar to those of urotropine. The C-D bond is slightly shorter and stronger than the C-H bond due to the lower zero-point energy of the C-D vibrator, a phenomenon that contributes to the kinetic isotope effect.

Nature of the Chemical Bonds

The bonding in urotropine-d12 is characterized by covalent single bonds between carbon, nitrogen, and deuterium atoms. The nitrogen atoms possess lone pairs of electrons, contributing to the molecule's basicity and its ability to act as a ligand in coordination chemistry.

Vibrational spectroscopy (Infrared and Raman) is a powerful tool for probing the bonding within molecules. A detailed vibrational analysis of both urotropine-h12 and urotropine-d12 has been performed, allowing for the assignment of fundamental vibrational modes.^[1] The isotopic substitution from hydrogen to deuterium results in a predictable shift of vibrational frequencies to lower wavenumbers for modes involving the movement of the methylene groups, which is a

direct consequence of the increased mass of deuterium. This shift is a key characteristic used to confirm deuteration.

Figure 1: Adamantane-like cage structure of Urotropine-d12.

Synthesis of Urotropine-d12

The synthesis of urotropine-d12 is analogous to the well-established industrial production of urotropine, involving the condensation reaction of formaldehyde and ammonia.^{[4][5]} The key to producing the deuterated isotopologue is the use of deuterated formaldehyde (formaldehyde-d2).

Synthesis of Formaldehyde-d2 (Precursor)

Formaldehyde-d2 (CD₂O) is the critical starting material and can be synthesized via several methods. One common laboratory-scale preparation involves the oxidation of deuterated methanol (CD₃OD).

Experimental Protocol: Synthesis of Urotropine-d12

This protocol is adapted from the established synthesis of urotropine, substituting with deuterated formaldehyde.

Materials:

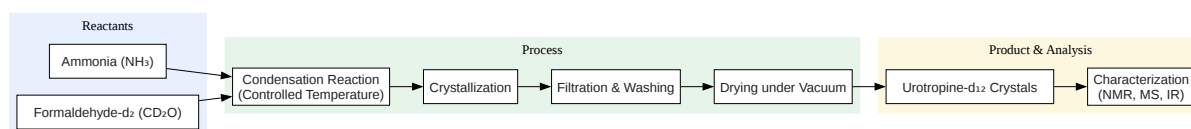
- Formaldehyde-d2 solution (e.g., 20 wt. % in D₂O)
- Ammonia solution (e.g., 25-30% in H₂O or, for higher isotopic purity, in D₂O)
- Ethanol
- Reaction vessel with magnetic stirrer and cooling capabilities
- Crystallization dish

Step-by-Step Methodology:

- **Reaction Setup:** In a well-ventilated fume hood, place a solution of formaldehyde-d2 in a reaction vessel equipped with a magnetic stirrer. Cool the vessel in an ice bath.

- Addition of Ammonia: Slowly add the ammonia solution dropwise to the cooled formaldehyde-d₂ solution while stirring vigorously. The reaction is exothermic, and maintaining a low temperature is crucial to prevent the volatilization of reactants.
 - Causality: The slow addition and cooling control the reaction rate and prevent the formation of byproducts. An excess of ammonia is often used to ensure the complete reaction of the formaldehyde.
- Reaction Completion: After the addition is complete, allow the mixture to stir for an additional 30-60 minutes in the ice bath.
- Crystallization: Remove the reaction vessel from the ice bath and allow it to warm to room temperature. The urotropine-d₁₂ will begin to crystallize from the solution. For enhanced crystallization, the solution can be concentrated by gentle heating or under reduced pressure. Alternatively, the solution can be poured into a crystallization dish and the solvent allowed to evaporate slowly in the fume hood.
- Isolation and Purification: Collect the crystalline urotropine-d₁₂ by filtration. Wash the crystals with a small amount of cold ethanol to remove any unreacted starting materials and impurities.
- Drying: Dry the purified crystals under vacuum to obtain the final product.

Self-Validation: The successful synthesis can be initially validated by the formation of a white crystalline solid. Further validation and characterization are achieved through the analytical techniques described in the following section.



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Figure 2: Experimental workflow for the synthesis and characterization of Urotropine-d12.

Characterization and Data Presentation

Comprehensive characterization is essential to confirm the identity, purity, and isotopic enrichment of the synthesized urotropine-d12.

Spectroscopic Analysis

Technique	Expected Observations for Urotropine-d12
^1H NMR	The absence of signals in the proton NMR spectrum is a strong indicator of successful deuteration. Any residual signals would correspond to protonated impurities or incomplete deuteration.
^2H NMR	A single resonance is expected in the deuterium NMR spectrum, corresponding to the magnetically equivalent deuterium atoms of the -CD ₂ - groups. The chemical shift will be very similar to the proton chemical shift of urotropine (~4.7 ppm).
^{13}C NMR	A single resonance is expected due to the high symmetry of the molecule. This signal will appear as a multiplet due to coupling with the directly attached deuterium atoms (C-D coupling). For comparison, the ^{13}C NMR spectrum of non-deuterated urotropine shows a singlet at approximately 74.8 ppm. [6]
Mass Spectrometry (MS)	The molecular ion peak will be observed at a higher m/z value compared to urotropine, reflecting the mass increase from the 12 deuterium atoms. For urotropine-d12 (C ₆ D ₁₂ N ₄), the expected molecular weight is approximately 152.26 g/mol, whereas for urotropine (C ₆ H ₁₂ N ₄), it is 140.19 g/mol. [7] [8]
Infrared (IR) Spectroscopy	As previously mentioned, a shift to lower wavenumbers for the C-D stretching and bending vibrations compared to the C-H vibrations in urotropine is a key diagnostic feature.

Isotopic Purity Determination

The isotopic purity of urotropine-d12 is a critical parameter and is typically determined by mass spectrometry. By analyzing the relative intensities of the molecular ion peaks corresponding to different isotopologues (e.g., d11, d10, etc.), the percentage of the fully deuterated species can be calculated. Commercially available urotropine-d12 typically has an isotopic enrichment of at least 98 atom % D.[8]

Applications in Research and Drug Development

The unique properties of urotropine-d12, primarily stemming from the kinetic isotope effect, make it a valuable tool in various scientific disciplines.

Internal Standard in Mass Spectrometry

Deuterated compounds are ideal internal standards for quantitative analysis by mass spectrometry (LC-MS, GC-MS).[9] Urotropine-d12 can serve as an excellent internal standard for the quantification of urotropine or its derivatives in complex matrices.

- **Expertise & Experience:** As an internal standard, urotropine-d12 co-elutes with the non-deuterated analyte under most chromatographic conditions but is readily distinguishable by its higher mass. This allows for accurate correction for variations in sample preparation, injection volume, and ionization efficiency, leading to more precise and accurate quantification.

Mechanistic Studies

The kinetic isotope effect associated with the C-D bond can be exploited to study reaction mechanisms. By comparing the reaction rates of urotropine and urotropine-d12, researchers can determine whether the cleavage of a C-H/C-D bond is involved in the rate-determining step of a reaction.

Drug Metabolism and Pharmacokinetics (DMPK) Studies

Deuteration is a strategy employed in drug development to favorably alter the metabolic profile of a drug candidate.[10][11] While urotropine itself has medicinal uses, its deuterated form can be used in several ways in DMPK studies:

- **Metabolite Identification:** Urotropine-d12 can be used as a tool to study the metabolism of urotropine-containing drugs. A 1:1 mixture of the deuterated and non-deuterated drug can be

administered, and the resulting metabolites will appear as characteristic doublet peaks in the mass spectrum, simplifying their identification.

- Improving Metabolic Stability: In the development of new chemical entities that may contain a urotropine-like moiety, selective deuteration of metabolically labile sites can slow down the rate of metabolic degradation, thereby improving the pharmacokinetic profile of the drug.

Conclusion

Urotropine-d12 is a valuable isotopically labeled compound with a well-defined, highly symmetrical structure. Its synthesis from deuterated formaldehyde is straightforward, and its characterization relies on a suite of standard analytical techniques. The unique properties conferred by the deuterium substitution make it an indispensable tool for quantitative mass spectrometry, mechanistic studies, and in the field of drug metabolism and pharmacokinetics. This guide provides the foundational knowledge for researchers and drug development professionals to effectively utilize urotropine-d12 in their scientific endeavors.

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